

Personal protective equipment for handling 3-[(3-Amino-3-oxopropyl)dithio]propanamide

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | 3-[(3-Amino-3-oxopropyl)dithio]propanamide |
| Cat. No.: | B085702 |

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Essential Safety and Handling Guide for 3-[(3-Amino-3-oxopropyl)dithio]propanamide

This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **3-[(3-Amino-3-oxopropyl)dithio]propanamide** (CAS No. 1002-19-3). The following procedures are critical for ensuring laboratory safety and minimizing risk.

Personal Protective Equipment (PPE)

Due to the presence of dithiol and amide functional groups, a stringent PPE protocol is mandatory to prevent skin and eye contact, inhalation, and ingestion.[\[1\]](#)[\[2\]](#)[\[3\]](#)

| PPE Category | Item | Specifications |
|--------------------------|---------------------------|--|
| Engineering Controls | Chemical Fume Hood | All handling of 3-[(3-Amino-3-oxopropyl)dithio]propanamide must be conducted in a certified chemical fume hood to control potential vapors and odors. [4] |
| Hand Protection | Chemical-resistant gloves | Nitrile rubber gloves are recommended. Always inspect gloves for integrity before use and wash hands thoroughly after handling. [1] [5] [6] |
| Eye and Face Protection | Safety Goggles | Wear tightly fitting safety goggles with side-shields to protect against splashes. [1] [5] [7] A face shield may be necessary for larger quantities or when there is a significant splash risk. [8] [9] |
| Skin and Body Protection | Laboratory Coat | A full-length, long-sleeved lab coat should be worn to protect against skin exposure. [1] [7] |
| Respiratory Protection | Respirator | If working outside of a fume hood or if dust or aerosols are generated, use a NIOSH-approved respirator. [1] |

Handling and Storage Protocols

Proper handling and storage are crucial for maintaining chemical integrity and ensuring a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that an eyewash station and safety shower are accessible.[\[1\]](#) Prepare all necessary equipment and reagents within the chemical fume hood.
- Weighing and Transfer: Handle the solid chemical carefully to avoid generating dust.[\[10\]](#) Use non-sparking tools for transfers.[\[10\]](#)
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all work surfaces.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#)
- Keep away from incompatible materials such as oxidizing agents, acids, and acid anhydrides.[\[8\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

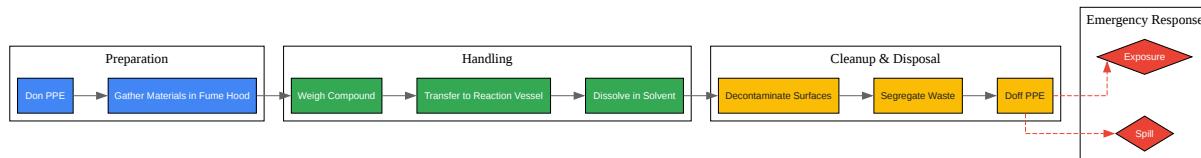
| Incident | First Aid and Spill Response |
|--------------|---|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. [1] Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. [1] Seek medical attention if irritation persists. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. |
| Ingestion | Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [1] |
| Spill | Evacuate the area. Wear appropriate PPE and absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for proper disposal. [1] Ventilate the area and wash the spill site after material pickup is complete. |

Disposal Plan

All waste containing **3-[(3-Amino-3-oxopropyl)dithio]propanamide** must be treated as hazardous waste.

- Solid Waste: Collect solid waste, including contaminated gloves, weigh boats, and paper towels, in a designated and clearly labeled hazardous waste container.[\[7\]](#)
- Liquid Waste: Collect all liquid waste in a sealed, properly labeled hazardous waste container. Do not pour chemical waste down the sink.[\[7\]](#)
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations.[\[11\]](#)

Diagrams



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Caption: Workflow for the safe handling of **3-[(3-Amino-3-oxopropyl)dithio]propanamide**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. moorparkcollege.edu [moorparkcollege.edu]
- 3. youtube.com [youtube.com]
- 4. benchchem.com [benchchem.com]
- 5. csub.edu [csub.edu]
- 6. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 7. cdc.gov [cdc.gov]
- 8. spectrumchemical.com [spectrumchemical.com]

- 9. Personal Protective Equipment and Chemistry - Chemical Safety Facts [chemicalsafetyfacts.org]
- 10. echemi.com [echemi.com]
- 11. 3-Aminopropanol - Safety Data Sheet [chemicalbook.com]
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